

The chemical properties and solubility of Levamisole hydrochloride for lab use

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Compound of Interest

Compound Name: Levamisole

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Levamisole Hydrochloride: A Technical Guide for Laboratory Applications

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the chemical properties, solubility, and key laboratory applications of **Levamisole** hydrochloride. It is intended to serve as a comprehensive resource for researchers utilizing this compound in experimental settings.

Chemical and Physical Properties

Levamisole hydrochloride is the hydrochloride salt of **Levamisole**, the levorotatory (S)-enantiomer of tetramisole. It is a synthetic imidazothiazole derivative widely used as an anthelmintic agent and an immunomodulator in research.

Table 1: Chemical Properties of **Levamisole** Hydrochloride

Property	Value	Source(s)
Chemical Name	(6S)-6-phenyl-2,3,5,6-tetrahydroimidazo[2,1-b][1,2]thiazole hydrochloride	[3]
Molecular Formula	C ₁₁ H ₁₂ N ₂ S · HCl	[4]
Molecular Weight	240.75 g/mol	[3][4]
Appearance	White to light yellow crystalline powder	
Melting Point	227 - 229 °C	[3]
pKa	Data not readily available for the hydrochloride salt. The basic parent compound is fully protonated.	
CAS Number	16595-80-5	[4]

Solubility

Levamisole hydrochloride exhibits high solubility in aqueous solutions and varies in its solubility in common organic solvents. Stability of solutions can be pH and temperature-dependent; it is stable in acidic conditions but can decompose in alkaline environments.

Table 2: Solubility of **Levamisole** Hydrochloride

Solvent	Solubility	Temperature	Source(s)
Water	Freely soluble; 210 mg/mL	20 °C	
≥ 2.0 mg/mL (pH 1.2 - 7.5)	37 °C	[3]	
48 mg/mL (199.37 mM)	25 °C		
Ethanol	Soluble; ~11-12.5 mg/mL	Room Temp	
DMSO	Insoluble to sparingly soluble; ~3 mg/mL. Note: Solubility can be impacted by hygroscopic DMSO.	Room Temp	
Methanol	Soluble	Not Specified	
Glycerol	Soluble	Not Specified	
Chloroform	Slightly soluble	Not Specified	
Acetone	Insoluble	Not Specified	

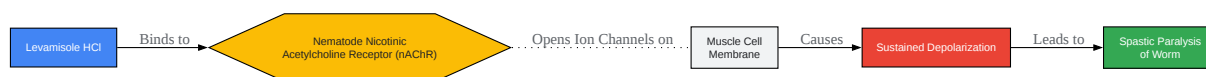
Mechanism of Action

Levamisole hydrochloride exerts its biological effects through two primary mechanisms: as a potent anthelmintic by targeting the nervous system of nematodes, and as an immunomodulatory agent by stimulating various components of the host immune system.

Anthelmintic Action: Nicotinic Acetylcholine Receptor Agonism

In nematodes, **Levamisole** acts as a specific agonist of the nicotinic acetylcholine receptors (nAChRs) located on the muscle cells. This leads to persistent muscle cell depolarization,

resulting in spastic paralysis of the worm. The paralyzed parasite is then unable to maintain its position within the host and is expelled.[5]

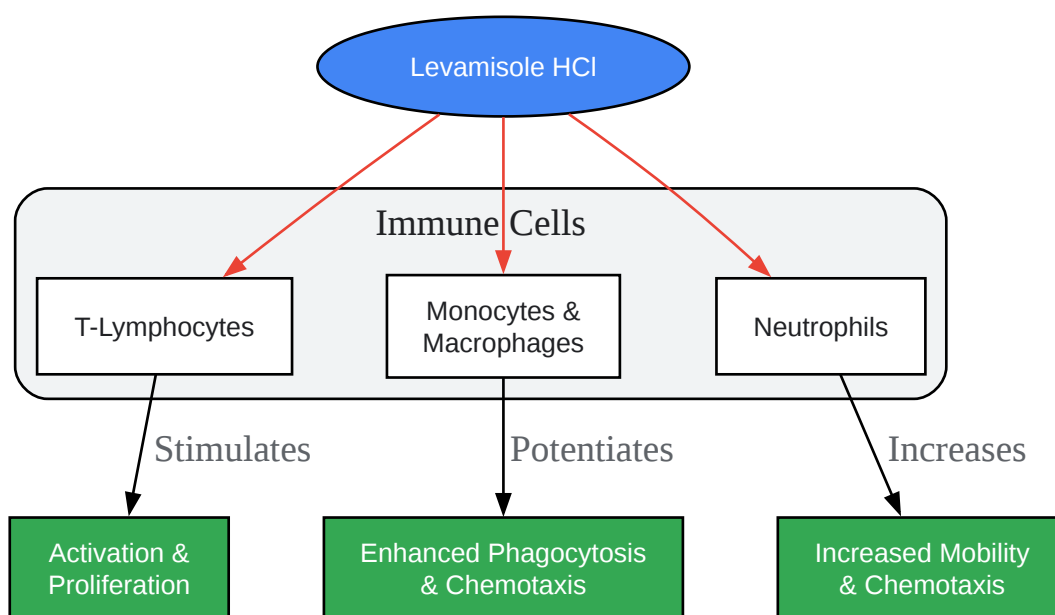


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*Anthelmintic mechanism of **Levamisole**.*

Immunomodulatory Effects

Levamisole restores depressed immune function by stimulating T-cell activation and proliferation, potentiating monocyte and macrophage functions such as phagocytosis and chemotaxis, and increasing neutrophil mobility.[4] The precise pathways are complex but involve enhancing the overall cellular immune response.



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*Key immunomodulatory actions of **Levamisole**.*

Experimental Protocols & Methodologies

Stock Solution Preparation

Due to its high solubility in water, sterile, deionized water is the recommended solvent for most biological applications. For organic solvent-based stocks, use anhydrous solvents.

- Aqueous Stock (e.g., 50 mg/mL):
 - Weigh the desired amount of **Levamisole** hydrochloride powder in a sterile conical tube.
 - Add the appropriate volume of sterile water (e.g., for 500 mg, add 10 mL of water).
 - Vortex or sonicate until fully dissolved. The solution should be clear.
 - Sterile-filter the solution through a 0.22 µm filter into a new sterile tube.
 - Store aliquots at -20°C. Aqueous solutions are stable for several days at 4°C but long-term storage at -20°C is recommended.

Protocol: Inhibition of Endogenous Alkaline Phosphatase (AP)

Levamisole is a reversible and uncompetitive inhibitor of most tissue non-specific alkaline phosphatase (TNAP) isoforms (e.g., liver, bone, kidney). It does not significantly inhibit the intestinal or placental isoforms, making it ideal for reducing background in immunoassays that use intestinal AP-conjugated reporters.

Methodology for Western Blotting / IHC / ISH:

- Perform all blocking and antibody incubation steps as per your standard protocol.
- During the final substrate incubation step, add **Levamisole** to the AP substrate buffer.
- Recommended Concentration: A final concentration of 1 mM **Levamisole** is typically effective. This can be achieved by adding 2.4 mg of **Levamisole** hydrochloride per 10 mL of substrate buffer. Some commercial kits provide a concentrated **Levamisole** solution to be added at a 1:1000 dilution.

- Incubate the membrane/slide with the **Levamisole**-containing substrate solution for the standard development time. The **Levamisole** will inhibit endogenous AP activity from the sample, while the intestinal AP-conjugated antibody will remain active, thus reducing background signal.

Protocol: Immobilization of *C. elegans*

Levamisole is widely used to paralyze *C. elegans* for microscopy and imaging. It acts rapidly, causing worms to contract and cease movement.

Methodology:

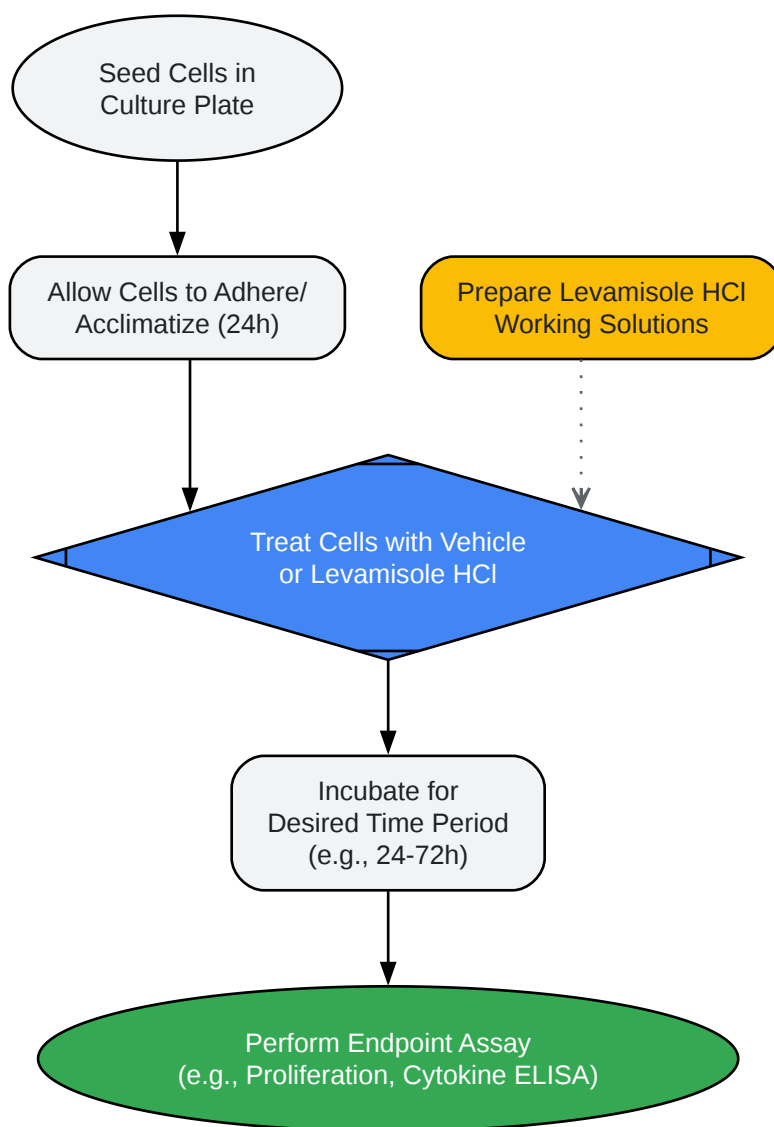
- Prepare Agarose Pads: On a standard microscope slide, place a drop of molten 3-5% agarose in M9 buffer. Quickly place another slide on top to flatten the drop into a thin, even pad. Once solidified, remove the top slide.
- Prepare **Levamisole** Solution: Prepare a 10-25 mM solution of **Levamisole** hydrochloride in M9 buffer.
- Worm Preparation: Pick 10-20 adult worms into a small drop (1-2 μL) of the **Levamisole**/M9 solution on the center of the agarose pad.
- Mounting: Gently lower a coverslip over the drop. The worms will become paralyzed within seconds to minutes.
- Imaging: Proceed with imaging. Note that prolonged exposure to **Levamisole** can affect neuronal and muscular physiology, so it is best for short-term immobilization. For longer-term imaging, alternative methods like using polystyrene microbeads may be considered.^[4]

General Guidelines for Cell Culture Applications

Levamisole is used in cell culture to study its immunomodulatory effects. The optimal concentration is highly dependent on the cell type and the specific endpoint being measured (e.g., proliferation, cytokine production, phagocytosis).

- Concentration Range: Effective concentrations reported in the literature typically range from 1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$.

- Lymphocyte Proliferation: Lower concentrations have been shown to enhance proliferative responses.[6]
- Macrophage Phagocytosis: Higher concentrations can directly stimulate phagocytosis.[6]
- Preliminary Experiment: It is crucial to perform a dose-response experiment to determine the optimal concentration for a specific cell line and experimental question. A typical range to test would be from 0.1 $\mu\text{g/mL}$ to 200 $\mu\text{g/mL}$.



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General workflow for in vitro studies.

Stability and Storage

- Powder: **Levamisole** hydrochloride powder is stable when stored in a cool, dry, and dark place (recommended 2-8°C). It is light-sensitive.
- Solutions: Aqueous stock solutions are stable for at least 90 days when stored at 4°C, and for longer periods at -20°C. Avoid repeated freeze-thaw cycles. Stability is reduced in neutral to alkaline pH.

Safety and Handling

Levamisole hydrochloride is toxic if swallowed. Handle with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat. Work in a well-ventilated area or fume hood to avoid inhaling the powder. Refer to the Safety Data Sheet (SDS) for complete handling and disposal information.

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